

compatibility of Dichlorotetrafluoroethane with different laboratory apparatus

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dichlorotetrafluoroethane

Cat. No.: B1200811

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Dichlorotetrafluoroethane (R-114) Compatibility Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals on the compatibility of **dichlorotetrafluoroethane** (R-114) with common laboratory apparatus.

Frequently Asked Questions (FAQs)

Q1: What is **Dichlorotetrafluoroethane** (R-114) and where is it commonly used in a laboratory setting?

A1: **Dichlorotetrafluoroethane**, also known as R-114 or CFC-114, is a chlorofluorocarbon. In the laboratory, it may be used as a refrigerant in specialized equipment, as a solvent for certain applications, or as a propellant.

Q2: What are the primary safety concerns when working with **Dichlorotetrafluoroethane**?

A2: The main concerns are its incompatibility with certain materials, leading to equipment failure or hazardous reactions, and its potential to act as an asphyxiant in high concentrations by displacing oxygen. At high temperatures, it can decompose into toxic and corrosive products.

Q3: Can I use standard plastic and rubber tubing with **Dichlorotetrafluoroethane**?

A3: Caution is advised. **Dichlorotetrafluoroethane** can cause swelling, degradation, and loss of mechanical strength in many common plastics and elastomers. It is crucial to verify compatibility before use. Polytetrafluoroethylene (PTFE) is generally a resistant plastic.

Q4: Are there specific metals I should avoid using with **Dichlorotetrafluoroethane**?

A4: Yes. **Dichlorotetrafluoroethane** can react violently with chemically reactive metals, especially when their surfaces are freshly abraded. Avoid contact with potassium, calcium, powdered aluminum, magnesium, and zinc.

Q5: What are the signs of incompatibility between **Dichlorotetrafluoroethane** and my lab apparatus?

A5: For plastics and elastomers, look for swelling, softening, cracking, discoloration, or embrittlement. For metals, signs of incompatibility can include corrosion, pitting, or, in the case of reactive metals, a strong exothermic reaction.

Troubleshooting Guides

Issue 1: Swelling or Degradation of Elastomeric Seals (O-rings, Gaskets)

- Symptom: Leaks from sealed connections, visible swelling or deformation of the seal, or the seal feeling soft or "gummy".
- Cause: The elastomer is absorbing the **dichlorotetrafluoroethane**, causing it to swell and lose its mechanical properties. For static O-ring applications, a volume swell of up to 30% might be tolerable, but for dynamic applications, 10-15% is a more reasonable maximum.
- Solution:
 - Immediately depressurize the system and safely remove the **dichlorotetrafluoroethane**.
 - Replace the incompatible seal with one made from a resistant material. Perfluoroelastomers (FFKM) and sometimes Viton® (FKM) can offer good resistance, but always verify with the manufacturer's data.
 - Consult the compatibility tables below for guidance on material selection.

- If compatibility data is unavailable, perform a compatibility test as outlined in the Experimental Protocols section.

Issue 2: Cracking or Failure of Plastic Components (Tubing, Containers)

- Symptom: Visible cracks, crazing, or fracture of plastic components exposed to **dichlorotetrafluoroethane**. The plastic may also become brittle.
- Cause: Chemical attack by **dichlorotetrafluoroethane** is compromising the polymer structure, leading to a reduction in tensile strength and ductility.
- Solution:
 - Safely transfer the **dichlorotetrafluoroethane** to a compatible container.
 - Replace the failed component with one made from a highly resistant plastic such as Polytetrafluoroethylene (PTFE).
 - Avoid using plastics like Polycarbonate (PC) and Polystyrene (PS) which have poor compatibility with many halogenated hydrocarbons.
 - Always consider the operating temperature, as elevated temperatures can accelerate degradation.

Issue 3: Unexpected Reaction or Corrosion with Metal Components

- Symptom: Discoloration, pitting, or corrosion on metal surfaces. In severe cases with reactive metals, a rapid increase in temperature and pressure may be observed.
- Cause: **Dichlorotetrafluoroethane** can react with certain metals, particularly those with a fresh, unoxidized surface. The protective oxide layer on metals like aluminum can be compromised, leading to a vigorous exothermic reaction.
- Solution:

- If a strong reaction is suspected, evacuate the area immediately and follow emergency procedures.
- For general corrosion, transfer the **dichlorotetrafluoroethane** to a system constructed from more inert materials like stainless steel (304 or 316) or copper.
- Crucially, avoid the use of aluminum, magnesium, zinc, and other reactive metals in any part of the apparatus that will come into direct contact with **dichlorotetrafluoroethane**.

Data Presentation: Material Compatibility Tables

Table 1: Compatibility of **Dichlorotetrafluoroethane** with Common Laboratory Elastomers

| Elastomer Material | Common Trade Names | Compatibility Rating | Expected Effects & Notes |
|---|---------------------------|--|---|
| Perfluoroelastomer | Kalrez®, Chemraz® | 1 - Recommended | Excellent resistance, minimal swelling. |
| Fluoroelastomer (FKM) | Viton®, Dyneon™ | 2 - Probably Satisfactory | Minor to moderate swelling may occur. Testing is recommended for critical applications. |
| Ethylene Propylene Diene Monomer (EPDM) | Keltan®, Nordel™ | 1 - Recommended | Good resistance reported in some charts. |
| Nitrile Rubber (NBR) | Buna-N, Krynac® | 1 - Recommended | Good resistance reported in some charts. |
| Aflas® (TFE/P) | Aflas® | 4 - Not Recommended | Poor compatibility expected. |
| Silicone (VMQ) | 4 - Not Recommended | Significant swelling is likely. | |
| Fluorosilicone (FVMQ) | 2 - Probably Satisfactory | Moderate resistance, some swelling expected. | |

Rating Scale:

- 1 - Recommended: Little to no effect.
- 2 - Probably Satisfactory: Minor to moderate effect, testing recommended.
- 3 - Marginal: Moderate to severe effect, not recommended for continuous use.
- 4 - Not Recommended: Severe effect, material is not suitable.

Table 2: Compatibility of **Dichlorotetrafluoroethane** with Common Laboratory Plastics

| Plastic Material | Abbreviation | Compatibility | Expected Effects & Notes |
|---------------------------|--------------|---------------|---|
| Polytetrafluoroethylene | PTFE | Excellent | Highly resistant to a wide range of chemicals, including R-114. The material of choice for critical applications. |
| Polyvinylidene Fluoride | PVDF | Good | Generally good resistance, but testing is advised for specific conditions. |
| Polypropylene | PP | Fair | May experience some swelling and loss of strength. Not recommended for long-term or high-temperature exposure. |
| High-Density Polyethylene | HDPE | Fair | Similar to PP, may show signs of swelling and degradation over time. |
| Polycarbonate | PC | Poor | Likely to be attacked, leading to cracking and failure. |
| Polystyrene | PS | Poor | Not resistant to halogenated hydrocarbons. |
| Polyvinyl Chloride | PVC | Poor | Generally poor resistance to chlorinated solvents. |

Table 3: Compatibility of **Dichlorotetrafluoroethane** with Common Laboratory Metals

| Metal | Compatibility | Notes |
|----------------------------|-----------------|--|
| Stainless Steel (304, 316) | Excellent | Generally inert and a good choice for construction. |
| Copper | Good | Widely used in refrigeration systems with CFCs. |
| Brass | Good | Generally compatible under normal conditions. |
| Carbon Steel, Cast Iron | Good | Suitable for use under normal conditions. |
| Aluminum | Not Recommended | Can react violently, especially if surfaces are abraded. A strong exothermic reaction is possible. |
| Magnesium | Not Recommended | Chemically reactive and should be avoided. |
| Zinc | Not Recommended | Chemically reactive and should be avoided. |

Experimental Protocols

Protocol 1: Determining Compatibility of Elastomers (Based on ASTM D471)

Objective: To determine the effect of **dichlorotetrafluoroethane** on the physical properties of elastomeric materials.

Methodology:

- Specimen Preparation: Cut at least three standard test specimens of the elastomer to be tested. Measure and record the initial mass, volume (by displacement), and durometer hardness of each specimen.

- Immersion: Place the specimens in a sealed pressure vessel with a sufficient volume of liquid **dichlorotetrafluoroethane** to fully immerse them.
- Exposure: Maintain the vessel at a constant, controlled temperature for a specified duration (e.g., 72 hours). The temperature should be relevant to the intended application but should not exceed the material's recommended service temperature.
- Post-Exposure Analysis:
 - After the exposure period, carefully and safely remove the specimens.
 - Quickly blot the specimens dry and immediately measure and record the mass and volume.
 - Measure the durometer hardness.
 - Optionally, conduct tensile testing to determine the change in tensile strength and elongation at break.
- Calculations:
 - Percent Volume Change (Swell): $((V_{\text{final}} - V_{\text{initial}}) / V_{\text{initial}}) * 100$
 - Percent Mass Change: $((M_{\text{final}} - M_{\text{initial}}) / M_{\text{initial}}) * 100$
 - Change in Hardness: $H_{\text{final}} - H_{\text{initial}}$
 - Percent Change in Tensile Strength: $((TS_{\text{final}} - TS_{\text{initial}}) / TS_{\text{initial}}) * 100$

Protocol 2: Determining Compatibility of Plastics (Based on ISO 175)

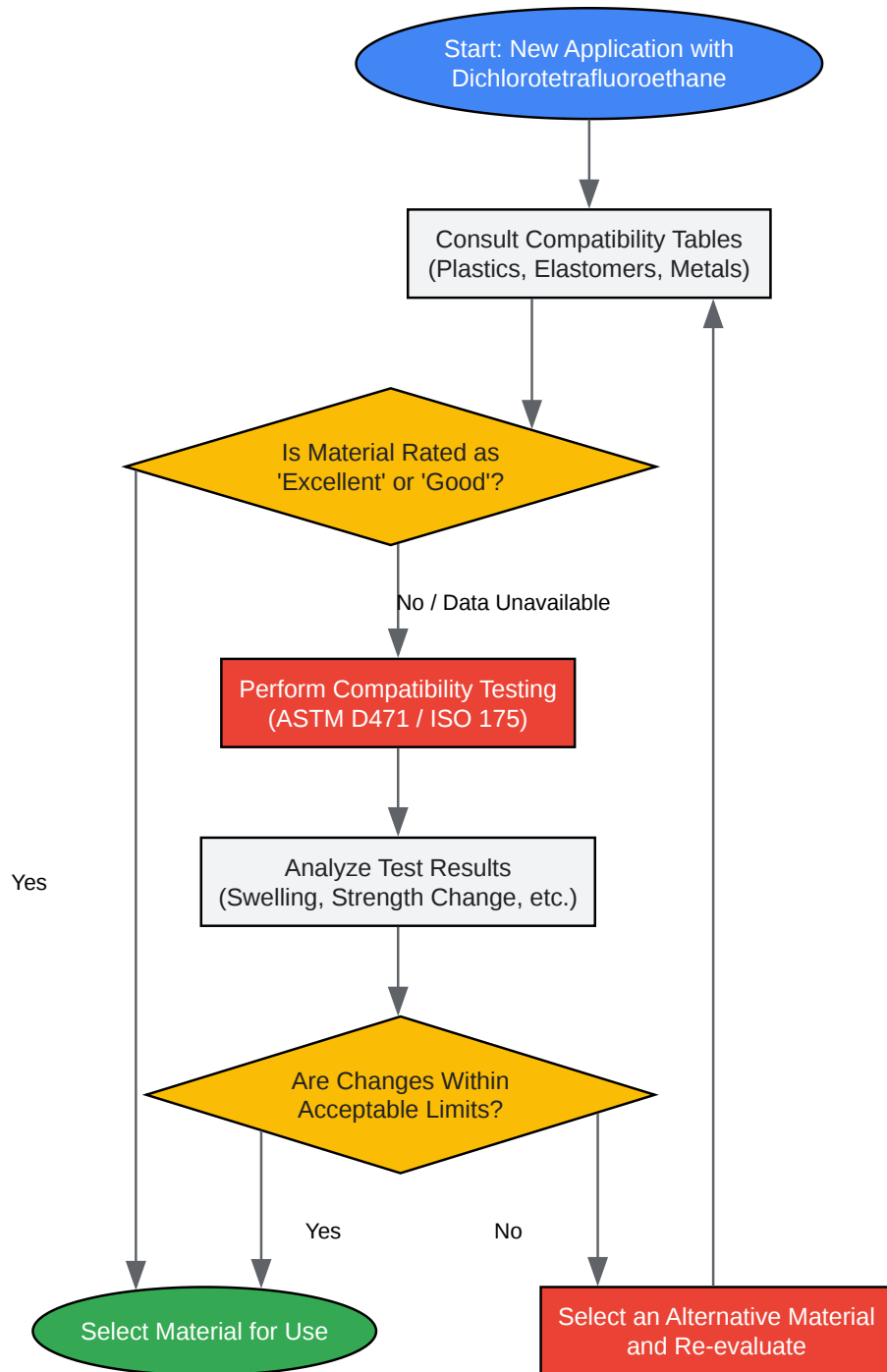
Objective: To determine the effect of **dichlorotetrafluoroethane** on the physical properties of plastic materials.

Methodology:

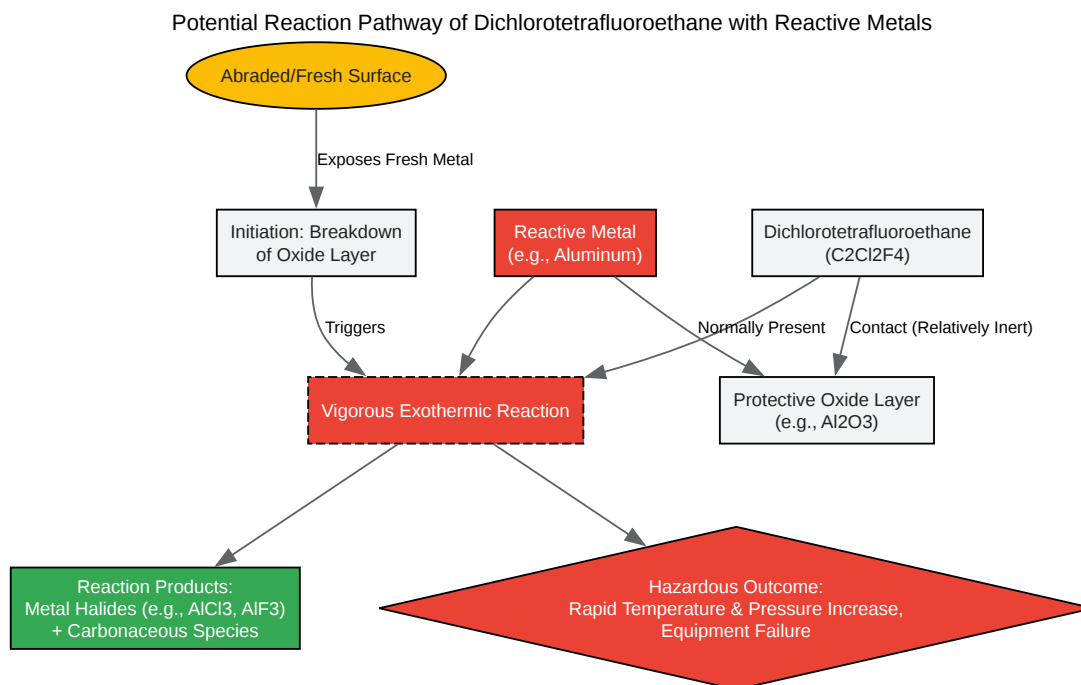
- Specimen Preparation: Prepare at least three standard test specimens of the plastic material. Measure and record the initial mass, dimensions (length, width, thickness), and appearance.
- Immersion: Immerse the specimens in a sealed container of **dichlorotetrafluoroethane**, ensuring they are fully submerged and not in contact with each other.
- Exposure: Store the container at a controlled temperature for a specified period (e.g., 7 days).
- Post-Exposure Analysis:
 - Remove the specimens and visually inspect for any changes in appearance (color, surface texture).
 - Measure and record the mass and dimensions immediately after removal.
 - Allow the specimens to dry in a desiccator until a constant mass is achieved and re-measure mass and dimensions.
 - Conduct mechanical property testing (e.g., tensile strength, flexural strength) and compare to unexposed control specimens.
- Calculations: Calculate the percentage change in mass, dimensions, and mechanical properties.

Mandatory Visualization

Material Selection Workflow for Dichlorotetrafluoroethane Service

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Caption: Workflow for selecting compatible materials for use with **dichlorotetrafluoroethane**.



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Caption: Simplified pathway of the hazardous reaction with reactive metals.

- To cite this document: BenchChem. [compatibility of Dichlorotetrafluoroethane with different laboratory apparatus]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200811#compatibility-of-dichlorotetrafluoroethane-with-different-laboratory-apparatus\]](https://www.benchchem.com/product/b1200811#compatibility-of-dichlorotetrafluoroethane-with-different-laboratory-apparatus)

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